

# In-Depth Technical Guide: Storage and Handling of 1-BOC-3-Ethynylpiperidine

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## Compound of Interest

Compound Name:	<i>Tert-butyl 3-ethynylpiperidine-1-carboxylate</i>
CAS No.:	664362-16-7
Cat. No.:	B1288999

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the storage, handling, and safety considerations for 1-BOC-3-ethynylpiperidine (**tert-butyl 3-ethynylpiperidine-1-carboxylate**), a key building block in medicinal chemistry and drug development. The information is compiled to ensure safe laboratory practices and maintain the integrity of the compound.

## Chemical and Physical Properties

While specific experimental data for 1-BOC-3-ethynylpiperidine is not widely published, the following table summarizes its known properties and those of closely related compounds to provide a useful reference.

Property	Value	Source/Analogy
Molecular Formula	C <sub>12</sub> H <sub>19</sub> NO <sub>2</sub>	ChemScene[1]
Molecular Weight	209.28 g/mol	ChemScene[1]
Appearance	White to light yellow solid	Inferred from related compounds like 1-Boc-3-piperidone[2][3]
Melting Point	35-40 °C (for 1-Boc-3-piperidone)	Sigma-Aldrich, Chem-Impex[2]
Boiling Point	Not available	
Solubility	Soluble in organic solvents (e.g., dichloromethane, ethyl acetate)	Inferred from related compounds[3]
Purity	≥97%	ChemScene[1]
CAS Number	664362-16-7	ChemScene[1]

## Storage and Stability

Proper storage of 1-BOC-3-ethynylpiperidine is crucial to prevent degradation and maintain its reactivity. There is some variation in the recommended storage temperatures from different suppliers.

Storage Condition	Recommendation	Rationale
Temperature	Store in a refrigerator at 2-8°C. [2]	While some suppliers state room temperature storage is acceptable, refrigeration is the more conservative and recommended approach to minimize potential degradation of the ethynyl group and the BOC-protecting group over time.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	The ethynyl group can be sensitive to oxidation. An inert atmosphere will help to preserve the compound's integrity.
Container	Keep in a tightly sealed container.	Prevents contamination from atmospheric moisture and oxygen.
Light	Protect from light.	While not explicitly stated for this compound, it is good practice for complex organic molecules.

#### Stability Considerations:

The tert-butoxycarbonyl (BOC) protecting group is generally stable to bases, nucleophiles, and catalytic hydrogenation. However, it is labile to acidic conditions. The terminal alkyne can be sensitive to certain reaction conditions and may undergo undesired side reactions such as homocoupling.

## Safety and Handling

A specific Safety Data Sheet (SDS) for 1-BOC-3-ethynylpiperidine is not readily available in English. The following safety information is based on the known hazards of similar N-BOC

protected piperidine derivatives.

## Hazard Identification

Based on analogous compounds, 1-BOC-3-ethynylpiperidine is anticipated to have the following hazards:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

## Personal Protective Equipment (PPE)

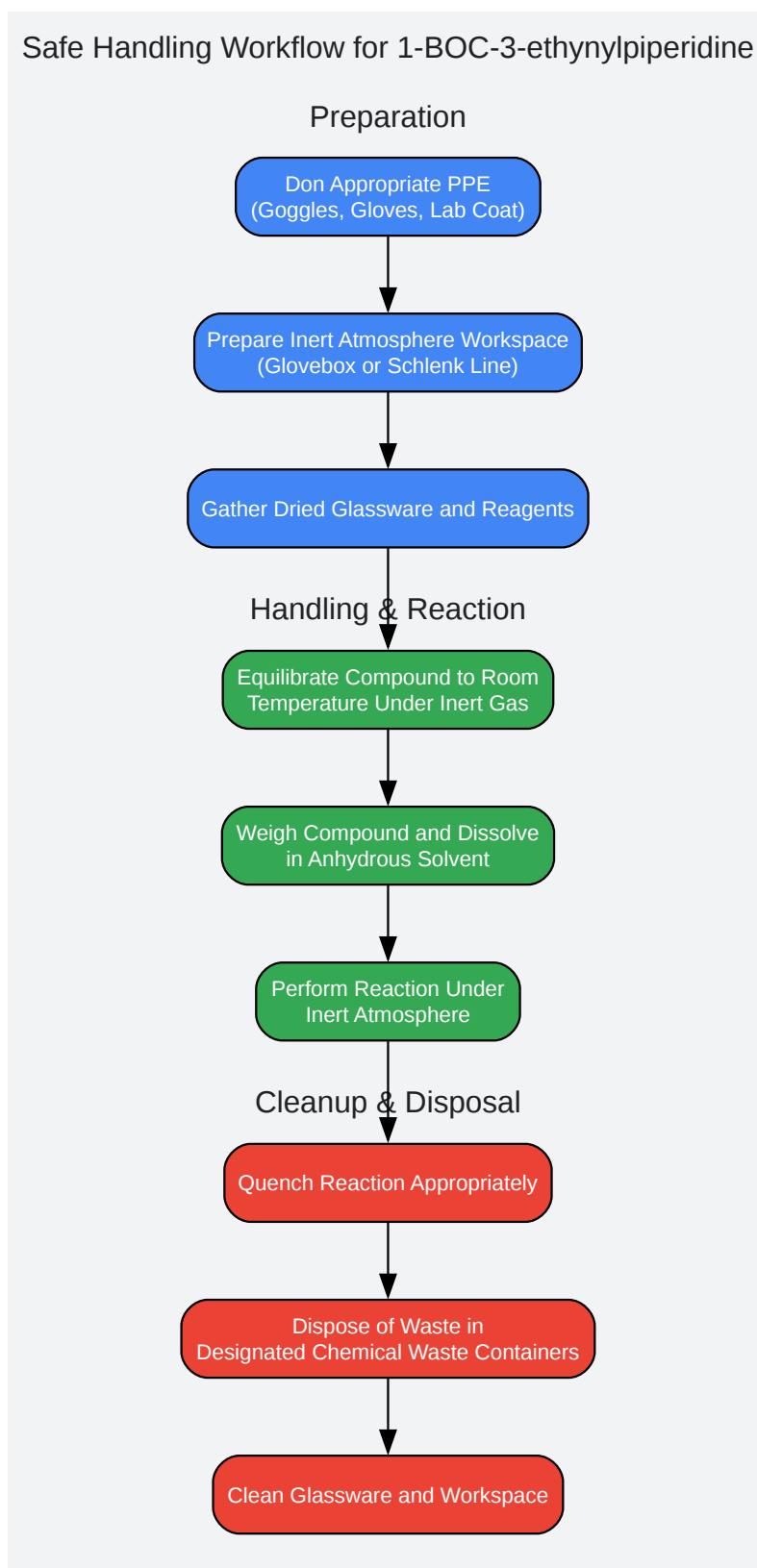
Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield. [4]
Skin Protection	Wear nitrile or other suitable chemical-resistant gloves. A lab coat is mandatory.[4]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If dusts are generated, a NIOSH-approved respirator may be necessary.

## Handling Procedures

Due to the potential air-sensitivity of the terminal alkyne, it is recommended to handle 1-BOC-3-ethynylpiperidine under an inert atmosphere, especially for reactions that are sensitive to oxidation or moisture.

Workflow for Safe Handling and Use:

## Safe Handling Workflow for 1-BOC-3-ethynylpiperidine



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Caption: A logical workflow for the safe handling of 1-BOC-3-ethynylpiperidine.

## Experimental Protocols

Detailed experimental protocols for reactions specifically using 1-BOC-3-ethynylpiperidine are not abundant in the literature. However, as a terminal alkyne, it is a suitable substrate for common cross-coupling reactions. The following is a representative, general protocol for a Sonogashira coupling reaction, which should be optimized for specific substrates and conditions.

### General Protocol for Sonogashira Coupling

This protocol describes the coupling of 1-BOC-3-ethynylpiperidine with an aryl halide.

Materials:

- 1-BOC-3-ethynylpiperidine
- Aryl halide (e.g., aryl iodide or bromide)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub> or PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub>)
- Copper(I) iodide (CuI)
- Anhydrous amine base (e.g., triethylamine or diisopropylamine)
- Anhydrous solvent (e.g., THF or DMF)
- Schlenk flask and other appropriate oven-dried glassware
- Inert gas supply (argon or nitrogen)

Procedure:

- To an oven-dried Schlenk flask under an inert atmosphere, add the aryl halide (1.0 eq), palladium catalyst (e.g., 2-5 mol%), and CuI (e.g., 5-10 mol%).
- Evacuate and backfill the flask with inert gas three times.
- Add anhydrous solvent and the amine base via syringe.

- In a separate flask, dissolve 1-BOC-3-ethynylpiperidine (1.1-1.5 eq) in a minimal amount of anhydrous solvent under an inert atmosphere.
- Slowly add the solution of 1-BOC-3-ethynylpiperidine to the reaction mixture at room temperature.
- Stir the reaction at room temperature or with gentle heating (e.g., 40-60 °C) and monitor its progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and quench with a saturated aqueous solution of ammonium chloride.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

## Disposal

All waste materials containing 1-BOC-3-ethynylpiperidine or its reaction byproducts should be disposed of in accordance with local, state, and federal regulations.

- **Solid Waste:** Collect any solid waste contaminated with the compound in a designated solid chemical waste container.
- **Liquid Waste:** Collect organic and aqueous waste streams in separate, appropriately labeled containers. Do not dispose of down the drain.

Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

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## References

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [3. 1-Boc-3-piperidone | 98977-36-7 \[chemicalbook.com\]](https://chemicalbook.com)
- [4. echemi.com \[echemi.com\]](https://echemi.com)
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